

In-depth Technical Guide: 2-Amino-5-(methoxycarbonyl)benzoic acid

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Compound of Interest

Compound Name: 2-Amino-5-(methoxycarbonyl)benzoic acid

Cat. No.: B1282239

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-(methoxycarbonyl)benzoic acid is a bifunctional organic molecule containing an aniline moiety, a carboxylic acid, and a methyl ester. Its structure suggests its potential as a versatile building block in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. As a substituted anthranilic acid derivative, it possesses reactive handles that allow for a variety of chemical transformations. This guide provides a summary of its chemical properties, a plausible synthetic route, and discusses its potential applications based on related structures. It is important to note that while the existence of this compound is documented, detailed experimental and biological data in peer-reviewed literature is scarce, indicating it may be a novel or infrequently reported chemical entity.

Chemical Structure and Properties

The chemical structure of **2-Amino-5-(methoxycarbonyl)benzoic acid** is characterized by a benzene ring substituted with an amino group at position 2, a carboxylic acid at position 1, and a methoxycarbonyl group at position 5.

Table 1: Chemical and Physical Properties of **2-Amino-5-(methoxycarbonyl)benzoic acid**

Property	Value	Source
IUPAC Name	2-amino-5-(methoxycarbonyl)benzoic acid	N/A
CAS Number	63746-25-8	N/A
Molecular Formula	C ₉ H ₉ NO ₄	N/A
Molecular Weight	195.17 g/mol	N/A
Predicted Boiling Point	394.8 ± 32.0 °C	[1]
Predicted Density	1.373 ± 0.06 g/cm ³	[1]

Note: Experimental data for boiling point and density are not readily available; the provided values are predicted for a structural isomer.

Synthetic Protocol

A plausible and efficient method for the synthesis of **2-Amino-5-(methoxycarbonyl)benzoic acid** is via the reduction of its corresponding nitro precursor, 2-Nitro-5-(methoxycarbonyl)benzoic acid. This transformation is a common and generally high-yielding reaction in organic synthesis.

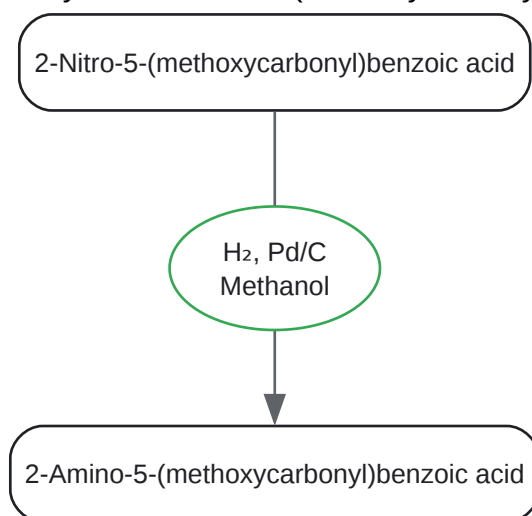
Experimental Protocol: Reduction of 2-Nitro-5-(methoxycarbonyl)benzoic acid

- **Reaction Setup:** To a solution of 2-Nitro-5-(methoxycarbonyl)benzoic acid (1.0 eq) in a suitable solvent such as methanol or ethyl acetate, is added a catalytic amount of palladium on carbon (Pd/C, 10 mol%).
- **Hydrogenation:** The reaction mixture is stirred under a hydrogen atmosphere (typically using a balloon or a Parr hydrogenator) at room temperature.
- **Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting material is fully consumed.
- **Work-up:** Upon completion, the reaction mixture is filtered through a pad of celite to remove the palladium catalyst. The filtrate is then concentrated under reduced pressure to yield the

crude product.

- Purification: The crude **2-Amino-5-(methoxycarbonyl)benzoic acid** can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Synthetic Pathway for 2-Amino-5-(methoxycarbonyl)benzoic acid



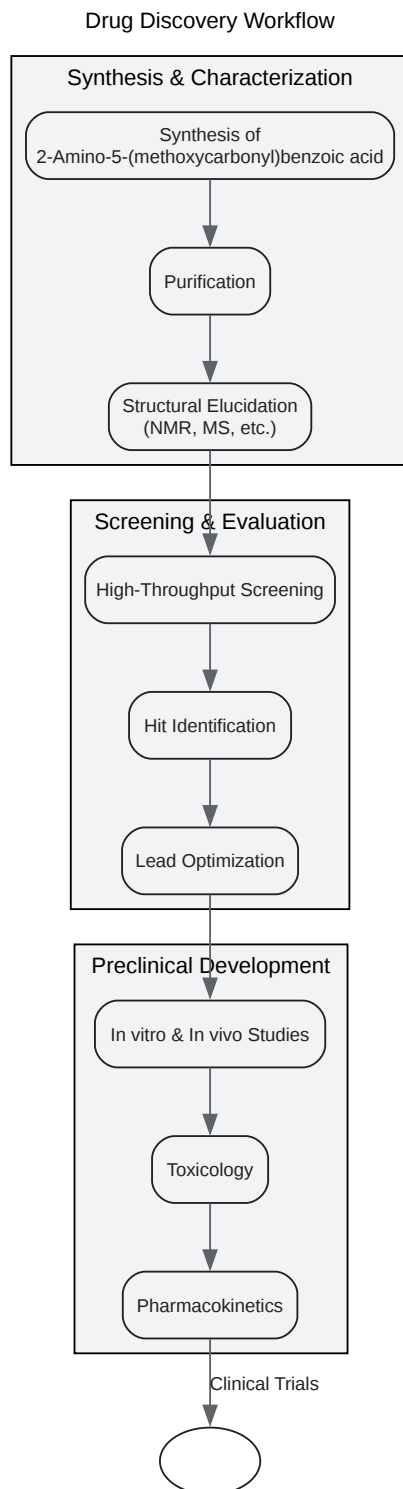
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A plausible synthetic route to **2-Amino-5-(methoxycarbonyl)benzoic acid**.

Potential Applications in Drug Discovery and Development

While specific biological activities for **2-Amino-5-(methoxycarbonyl)benzoic acid** have not been extensively reported, its structural motifs are present in various pharmacologically active compounds. Anthranilic acid derivatives are known to possess anti-inflammatory, analgesic, and antimicrobial properties. The presence of the amino and carboxylic acid groups allows for its use as a scaffold in combinatorial chemistry for the generation of compound libraries for high-throughput screening.

The methoxycarbonyl group can serve as a handle for further derivatization or as a bioisostere for other functional groups. It is plausible that this compound could serve as a key intermediate in the synthesis of novel kinase inhibitors, receptor antagonists, or other therapeutic agents.



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A generalized workflow for drug discovery and development.

Conclusion

2-Amino-5-(methoxycarbonyl)benzoic acid is a chemical compound with significant potential as an intermediate in synthetic chemistry. While detailed experimental data is not widely available, its synthesis can be reasonably achieved through standard chemical transformations. Further research into this molecule and its derivatives could unveil novel applications in pharmaceuticals, agrochemicals, and material science, making it a person of interest for further investigation.

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References

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